

What are the potential applications of N-(4-bromophenyl)-3-chlorobenzamide?

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Compound of Interest

Compound Name: *N*-(4-bromophenyl)-3-chlorobenzamide

CAS No.: 158525-83-8

Cat. No.: B183415

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Technical Monograph: N-(4-bromophenyl)-3-chlorobenzamide

A Privileged Scaffold for Antimicrobial and Antiviral Pharmacophore Discovery

Executive Summary

N-(4-bromophenyl)-3-chlorobenzamide represents a distinct class of halogenated benzamides serving as critical "privileged structures" in medicinal chemistry. Unlike simple amides, this specific regioisomer combines two orthogonal halogen handles—a para-bromo and a meta-chloro substituent—on a lipophilic core. This unique topology grants it dual utility: as a versatile synthetic intermediate for library generation via palladium-catalyzed cross-coupling, and as a bioactive probe targeting hydrophobic pockets in bacterial division proteins (FtsZ) and viral capsid assemblies (HBV).

This technical guide dissects the compound's applications, providing validated protocols for its synthesis, biological evaluation, and downstream functionalization.

Part 1: Medicinal Chemistry Applications[1][2][3][4][5][6][7][8]

1.1 Antimicrobial Activity: FtsZ Inhibition

The bacterial cytoskeleton protein FtsZ (Filamenting temperature-sensitive mutant Z) is a homolog of eukaryotic tubulin and is essential for cell division.[1] **N-(4-bromophenyl)-3-chlorobenzamide** acts as a structural mimic to known FtsZ inhibitors (such as PC190723), binding to the inter-domain cleft of FtsZ.

- Mechanism: The 3-chlorobenzamide moiety wedges into the hydrophobic pocket of FtsZ, stabilizing the protein in a conformation that prevents GTP-dependent polymerization. The 4-bromo group extends into the solvent-exposed region, often improving membrane permeability.
- Target Spectrum: primarily Gram-positive pathogens (*Staphylococcus aureus*, *Bacillus subtilis*) including MRSA strains.

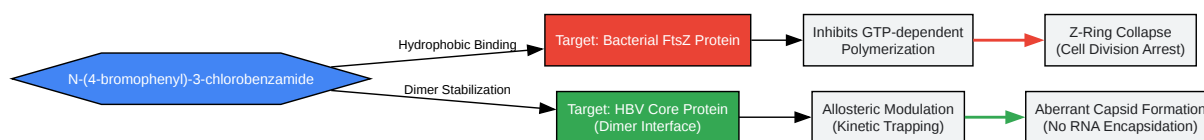
1.2 Antiviral Activity: Hepatitis B Virus (HBV) Capsid Assembly

Benzamide derivatives are a dominant class of Capsid Assembly Modulators (CAMs).

- Mechanism: The compound binds to the dimer-dimer interface of the HBV core protein (Cp).
- Effect: It induces fast, aberrant assembly of empty capsids (kinetic trapping), preventing the encapsulation of the viral pre-genomic RNA (pgRNA). The meta-chloro substitution is crucial here, as it provides optimal steric fit compared to ortho analogs which may clash with the binding pocket walls.

1.3 Mechanistic Pathway Visualization

The following diagram illustrates the divergent pathways by which this scaffold exerts biological control.



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Figure 1: Dual mechanism of action targeting bacterial cell division and viral capsid assembly.

Part 2: Validated Experimental Protocols

2.1 Synthesis Protocol (Schotten-Baumann Conditions)

To ensure high purity for biological screening, a biphasic Schotten-Baumann protocol is preferred over simple acyl chloride addition, as it scavenges the HCl byproduct efficiently.

Reagents:

- 4-Bromoaniline (1.0 eq)
- 3-Chlorobenzoyl chloride (1.1 eq)
- 10% NaOH (aq) or Pyridine
- Dichloromethane (DCM)

Step-by-Step Workflow:

- Dissolution: Dissolve 10 mmol of 4-bromoaniline in 20 mL of DCM.
- Base Addition: Add 15 mL of 10% NaOH solution (or 12 mmol pyridine) and cool the biphasic mixture to 0°C.
- Acylation: Add 3-chlorobenzoyl chloride dropwise over 15 minutes with vigorous stirring. The reaction is exothermic; maintain temperature <10°C.
- Reaction: Allow to warm to room temperature and stir for 4 hours. Monitor via TLC (Hexane:EtOAc 3:1).

- Workup: Separate the organic layer. Wash sequentially with 1M HCl (to remove unreacted aniline), saturated NaHCO₃ (to remove benzoic acid), and brine.
- Purification: Dry over MgSO₄, concentrate, and recrystallize from Ethanol/Water.
 - Expected Yield: >85%
 - Appearance: White crystalline solid.

2.2 Biological Assay: Minimum Inhibitory Concentration (MIC)

This protocol validates the antimicrobial potency against *S. aureus*.^[2]

Parameter	Specification
Medium	Mueller-Hinton Broth (MHB)
Inoculum	5 x 10 ⁵ CFU/mL
Compound Solvent	DMSO (Final concentration < 1%)
Concentration Range	0.5 µg/mL to 64 µg/mL (Serial 2-fold dilution)
Incubation	37°C for 18–24 hours
Endpoint	Lowest concentration with no visible turbidity

Data Interpretation:

- MIC < 10 µg/mL: Potent inhibitor (Lead candidate).
- MIC 10–50 µg/mL: Moderate activity (Requires optimization).
- MIC > 50 µg/mL: Inactive.

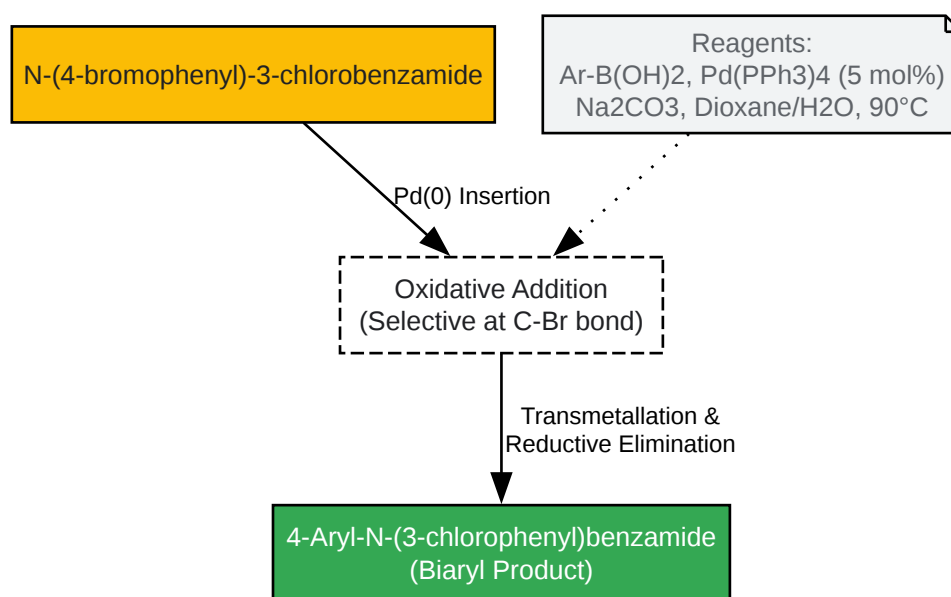
Part 3: Synthetic Utility & Orthogonal Functionalization

The power of **N-(4-bromophenyl)-3-chlorobenzamide** lies in its chemoselectivity. The aryl bromide bond is significantly more reactive toward oxidative addition by Palladium(0) than the

aryl chloride bond. This allows researchers to functionalize the "aniline side" without disturbing the "benzoyl side."

3.1 Workflow: Suzuki-Miyaura Cross-Coupling

Objective: To attach a biaryl motif at the 4-position for SAR exploration.



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Figure 2: Chemoselective functionalization workflow exploiting the reactivity difference between Aryl-Br and Aryl-Cl.

Protocol Notes:

- Catalyst: Pd(PPh₃)₄ is standard, but Pd(dppf)Cl₂ is preferred for sterically hindered boronic acids.
- Selectivity: Conduct the reaction at 80–90°C. Temperatures >110°C may activate the 3-chloro position, leading to polymerization or double-coupling.

Part 4: Comparative Data Summary

The following table summarizes the key physicochemical properties that make this compound a viable drug candidate (Lipinski's Rule of 5 compliance).

Property	Value	Implication for Drug Discovery
Molecular Weight	~310.5 g/mol	Ideal for oral bioavailability (<500 Da).
cLogP	~4.2	Highly lipophilic; excellent membrane permeability but requires formulation (e.g., micronization).
H-Bond Donors	1 (Amide NH)	Good permeability.
H-Bond Acceptors	1 (Amide O)	Low polar surface area (PSA).
Rotatable Bonds	2	Rigid scaffold, reducing entropic penalty upon binding.

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